

Technical Guide to Ethylene Glycol Diacetate (CAS No. 111-21-7)

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Compound of Interest

Compound Name: Triethylene glycol diacetate

Cat. No.: B090098

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the properties, synthesis, and applications of ethylene glycol diacetate (EGDA), with a focus on information relevant to research, development, and pharmaceutical applications.

Chemical and Physical Properties

Ethylene glycol diacetate, also known as 1,2-diacetoxyethane, is a diester of ethylene glycol and acetic acid.^{[1][2]} It is a colorless, transparent liquid with a mild, pleasant odor.^[2] Its low volatility and high boiling point make it a useful solvent in various industrial applications where slow evaporation is desired.^{[2][3]}

Table 1: Physical and Chemical Properties of Ethylene Glycol Diacetate

| Property | Value | Reference(s) |
|-------------------|---|--------------|
| CAS Number | 111-55-7 | [4] |
| Molecular Formula | C ₆ H ₁₀ O ₄ | [4] |
| Molecular Weight | 146.14 g/mol | [2][4] |
| IUPAC Name | 2-acetyloxyethyl acetate | [4] |
| Appearance | Colorless, transparent liquid | [2] |
| Odor | Mild, pleasant | [2] |
| Boiling Point | 190-191 °C | [1] |
| Melting Point | -41 °C | |
| Flash Point | 82 °C | [1] |
| Density | 1.104 g/cm ³ at 20 °C | [1] |
| Solubility | Miscible with most organic solvents; slightly soluble in water. | [2] |
| Vapor Pressure | 0.2 mmHg at 25 °C | [2] |
| Refractive Index | 1.4159 at 20 °C | [1] |

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of ethylene glycol diacetate. The expected spectral data are summarized below.

Table 2: Spectroscopic Data for Ethylene Glycol Diacetate

| Technique | Expected Peaks/Signals | Reference(s) |
|---------------------|---|--------------|
| ^1H NMR | Singlet around 2.0 ppm (6H, methyl protons), Singlet around 4.2 ppm (4H, methylene protons) | [5] |
| ^{13}C NMR | Signal around 20 ppm (methyl carbons), Signal around 62 ppm (methylene carbons), Signal around 170 ppm (carbonyl carbons) | [6] |
| IR Spectroscopy | Strong C=O stretching band around 1740 cm^{-1} , C-O stretching bands in the $1240\text{--}1040\text{ cm}^{-1}$ region | [7] |
| Mass Spectrometry | Molecular ion peak (M^+) is often not observed. A prominent peak at m/z 43 (acetyl cation) is characteristic. | [8] |

Synthesis and Experimental Protocols

Ethylene glycol diacetate is primarily synthesized through the esterification of ethylene glycol with acetic acid.[2]

Direct Esterification

This is the most common method for both laboratory and industrial-scale production.[1]

Reaction:



General Experimental Protocol:

- Reactants: Ethylene glycol and an excess of glacial acetic acid are used.[9]

- **Catalyst:** A strong acid catalyst, such as sulfuric acid or p-toluenesulfonic acid, is typically employed to increase the reaction rate.[1]
- **Reaction Conditions:** The mixture is heated under reflux for several hours.[9] To drive the equilibrium towards the product side, the water formed during the reaction is continuously removed, often using a Dean-Stark apparatus.[9]
- **Work-up and Purification:** After the reaction is complete, the mixture is cooled. The organic layer is washed with a dilute solution of a weak base (e.g., sodium bicarbonate) to neutralize the acid catalyst, followed by washing with water.[9] The resulting crude product is then dried over an anhydrous drying agent (e.g., anhydrous sodium sulfate or magnesium sulfate).[9] Final purification is achieved by fractional distillation, with the pure ethylene glycol diacetate typically distilling at 180-190 °C.[10]

Other Synthetic Routes

Alternative methods include the reaction of ethylene dibromide with potassium acetate, though this method is less common due to lower yields and higher raw material costs.[10][11]

Transesterification reactions, for instance, using sec-butyl acetate and ethylene glycol in the presence of a basic catalyst, have also been developed.[11]

Uses in Research and Drug Development

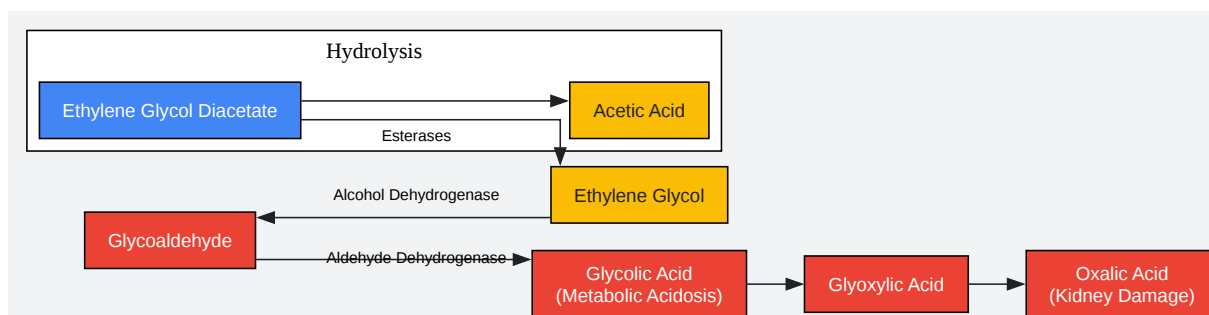
While ethylene glycol diacetate has widespread industrial applications as a solvent in coatings, inks, and adhesives, its use in the pharmaceutical and research sectors is more specialized.[3][12]

- **Solvent in Chemical Synthesis:** Its ability to dissolve a wide range of organic compounds makes it an effective solvent in various chemical reactions for the production of chemicals and pharmaceuticals.[12]
- **Pharmaceutical Formulations:** It can be used as a solvent for active pharmaceutical ingredients (APIs) and as a carrier for fragrances in personal care products.[2] Its low toxicity and mild odor are advantageous in these applications.[2]
- **Chemical Intermediate:** Ethylene glycol diacetate can serve as a precursor or reagent in organic synthesis. For instance, it can be used as an acyl donor for the in-situ generation of

peracetic acid during the chemoenzymatic synthesis of caprolactone.[13] It may also be employed as a precursor for the enzymatic synthesis of polyesters like poly(ethylene glutarate).

Metabolic Pathway and Toxicology

The toxicity of ethylene glycol diacetate is primarily attributed to its in vivo hydrolysis to ethylene glycol and acetic acid.[4][14] The subsequent metabolism of ethylene glycol produces toxic metabolites, including glycolic acid and oxalic acid, which can lead to metabolic acidosis and kidney damage.[14][15]



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Figure 1: Metabolic pathway of ethylene glycol diacetate.

Toxicological Summary:

- **Acute Toxicity:** Ethylene glycol diacetate exhibits low acute toxicity.[2] The oral LD50 in rats is reported to be 6,860 mg/kg.[16]
- **Irritation:** It is considered a mild skin and eye irritant.[14]
- **Chronic Toxicity:** Ingestion may lead to kidney damage due to the formation of calcium oxalate crystals, a hallmark of ethylene glycol poisoning.[14][16] Animal studies have shown that high-dose feeding can cause kidney stone formation.[14]

- Metabolism: The primary toxicological concern is its metabolic conversion to ethylene glycol. [14] The accumulation of glycolic acid can cause severe metabolic acidosis, while oxalic acid can precipitate as calcium oxalate crystals in the renal tubules, leading to kidney injury.[15]

Handling and Safety

Standard laboratory safety precautions should be observed when handling ethylene glycol diacetate.

- Personal Protective Equipment (PPE): Wear appropriate protective clothing, gloves, and safety goggles to prevent skin and eye contact.[2]
- Ventilation: Handle in a well-ventilated area to minimize inhalation of vapors.[2]
- Storage: Store in a cool, dry, well-ventilated area away from direct sunlight and sources of heat. Keep containers tightly closed.[2]
- Incompatibilities: It can react with strong acids or bases, leading to hydrolysis.[2] It is also incompatible with strong oxidizing agents.[17]

This guide provides a foundational understanding of ethylene glycol diacetate for scientific and research professionals. For specific applications, further investigation into relevant literature and regulatory guidelines is recommended.

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